

Comprehensive Safety and Handling Guide for **t-Butyl 3-(hydroxypropoxyl)-propanoate**

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Compound of Interest

Compound Name: *t-Butyl 3-(hydroxypropoxyl)-propanoate*

Cat. No.: B1654089

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential safety and logistical information for the handling and disposal of **t-Butyl 3-(hydroxypropoxyl)-propanoate** (CAS No. 2100306-78-1). The following procedures are based on general best practices for handling laboratory chemicals of a similar class, as a specific Safety Data Sheet (SDS) was not readily available.

I. Chemical and Physical Properties

A summary of the known properties of **t-Butyl 3-(hydroxypropoxyl)-propanoate** is provided below. This information is critical for understanding the potential hazards and for proper handling.

Property	Value
Chemical Formula	C10H20O4[1]
Molecular Weight	204.3 g/mol [1]
CAS Number	2100306-78-1[1]
Physical State	Not specified, likely a liquid
Purity	≥98%[1]
Storage Conditions	-20°C or Room Temperature[1][2]
Reactivity	Contains reactive hydroxyl and t-butyl protected carboxyl moieties. The hydroxyl group can be derivatized, and the t-butyl group can be deprotected under acidic conditions.[1][2]

II. Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **t-Butyl 3-(hydroxypropoxyl)-propanoate** to minimize exposure and ensure personal safety.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Chemical Splash Goggles and Face Shield	Goggles provide a seal around the eyes to protect from splashes and vapors. A face shield should be worn in conjunction with goggles when handling larger quantities.
Hand Protection	Chemical-Resistant Gloves	Based on its ester structure, butyl rubber or nitrile gloves are recommended.[3] Always inspect gloves for integrity before use and wash hands thoroughly after handling.[4][5][6]
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect against incidental skin contact.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.	Work should be conducted in a well-ventilated area to avoid inhalation of any potential vapors.[7][8] For procedures that may generate aerosols or vapors, a NIOSH-certified respirator may be necessary. [7]

III. Operational Plan for Handling

Follow these step-by-step procedures for the safe handling of **t-Butyl 3-(hydroxypropoxyl)propanoate** in a laboratory setting.

1. Preparation and Pre-Handling:

- Read and understand this safety guide thoroughly.

- Ensure that a chemical fume hood is available and functioning correctly.
- Locate the nearest eyewash station and safety shower and verify they are accessible and operational.[\[4\]](#)
- Gather all necessary materials, including the chemical, appropriate glassware, and required PPE.

2. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- Conduct all manipulations of the chemical within a certified chemical fume hood to minimize inhalation exposure.[\[9\]](#)
- Avoid direct contact with skin and eyes.[\[5\]](#)
- Use compatible and clean laboratory equipment (e.g., glass, stainless steel).
- Keep the container tightly closed when not in use to prevent contamination and potential release of vapors.[\[9\]](#)[\[10\]](#)

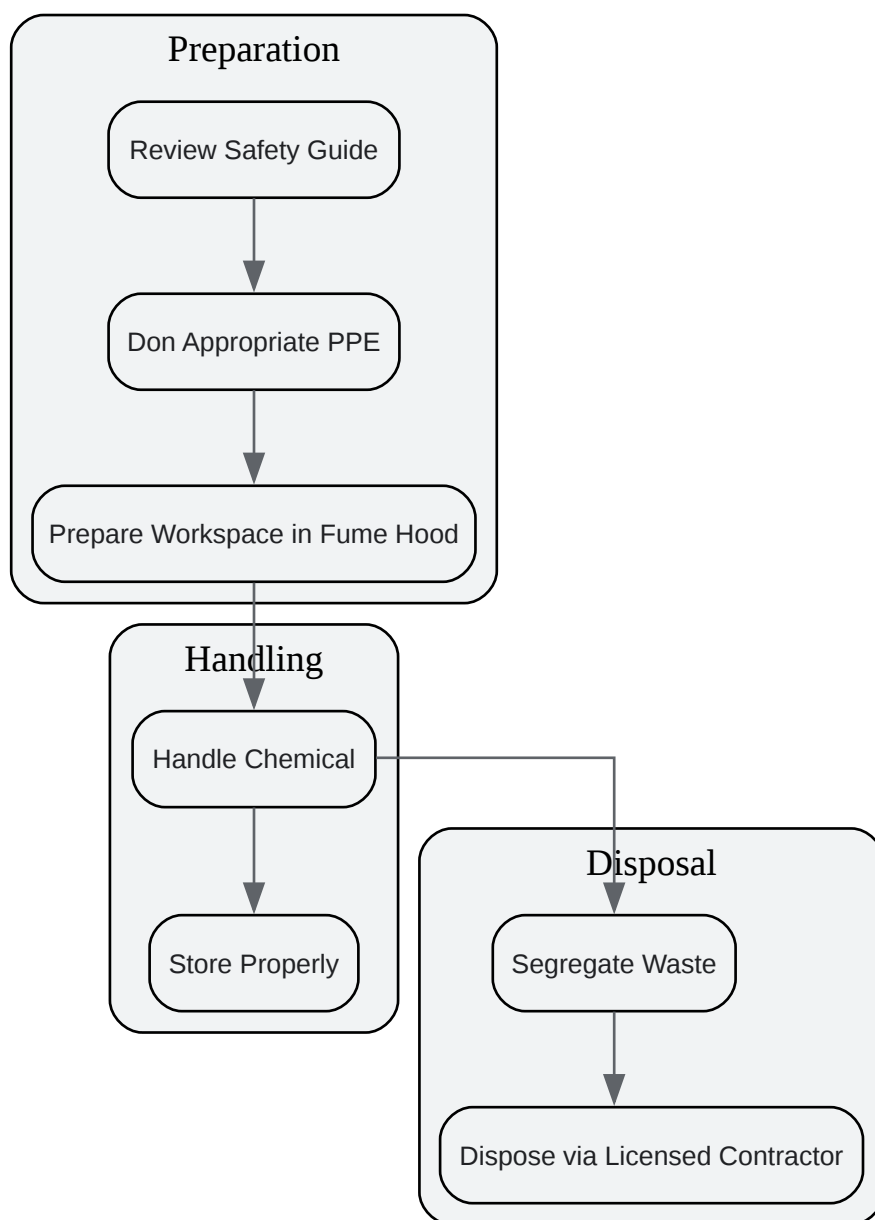
3. In Case of a Spill:

- Evacuate the immediate area if the spill is large or if you feel it is unsafe.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[\[11\]](#)
- Clean the spill area thoroughly.
- Do not allow the chemical to enter drains.[\[9\]](#)

4. Storage:

- Store the chemical in a cool, dry, and well-ventilated area.[\[10\]](#)
- Recommended storage is at -20°C for long-term stability.[\[1\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and acids.[\[11\]](#)

The following diagram illustrates the general workflow for safely handling **t-Butyl 3-(hydroxypropoxyl)-propanoate**.



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Figure 1. A simplified workflow for the safe handling and disposal of **t-Butyl 3-(hydroxypropoxyl)-propanoate**.

IV. Disposal Plan

Proper disposal of **t-Butyl 3-(hydroxypropoxyl)-propanoate** and any contaminated materials is crucial to ensure environmental safety and regulatory compliance.

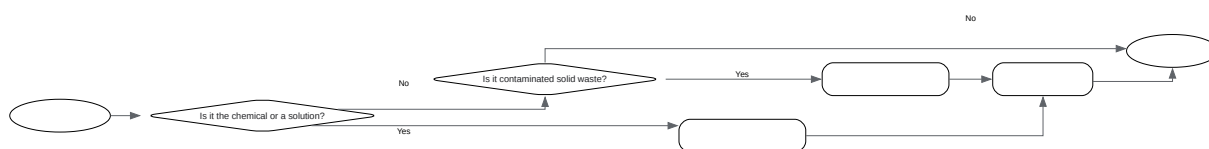
1. Waste Segregation:

- Chemical Waste: Any unused **t-Butyl 3-(hydroxypropoxyl)-propanoate** and solutions containing it should be collected in a designated, labeled, and sealed hazardous waste container.
- Contaminated Materials: Used gloves, absorbent materials from spills, and any other solid materials contaminated with the chemical should be collected in a separate, clearly labeled solid hazardous waste container.

2. Disposal Procedure:

- All chemical waste must be disposed of through a licensed hazardous waste disposal company.[8][9]
- Do not dispose of this chemical down the drain or in the regular trash.[11][9]
- Follow all local, state, and federal regulations for hazardous waste disposal.

The following flowchart outlines the decision-making process for the disposal of materials related to **t-Butyl 3-(hydroxypropoxyl)-propanoate**.



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Figure 2. Decision flowchart for the proper disposal of **t-Butyl 3-(hydroxypropoxyl)-propanoate** waste.

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